

Safe Disposal Protocol for (4-Methyl-furazan-3-yl)-acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Methyl-furazan-3-yl)-acetic acid

Cat. No.: B101769

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Disclaimer: This document provides guidance on the proper disposal of **(4-Methyl-furazan-3-yl)-acetic acid** for research and laboratory purposes. It is essential to consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to comply with all local, state, and federal regulations. This information is intended for technically qualified individuals.

Immediate Safety and Handling Considerations

(4-Methyl-furazan-3-yl)-acetic acid and related furazan derivatives present potential health and environmental hazards. Studies on similar furazan compounds have indicated potential hepatic and intestinal toxicity.^{[1][2]} Furthermore, thermal decomposition of furazan-based materials can release toxic gases, including hydrogen cyanide (HCN) and oxides of nitrogen.^[3] ^[4] Due to the unknown toxicity of the neutralized form of **(4-Methyl-furazan-3-yl)-acetic acid**, in-lab neutralization is not recommended. The primary and safest disposal method is to manage it as hazardous waste through a licensed disposal facility.

Quantitative Data and Physical Properties

Proper handling and storage for disposal require an understanding of the compound's physical properties.

Property	Value	Source
CAS Number	15323-69-0	[5] [6]
Molecular Formula	C5H6N2O3	[5] [6]
Molecular Weight	142.11 g/mol	[5] [6]
Melting Point	83-84 °C	[5]
Boiling Point	295.4±32.0 °C (Predicted)	[5]

Experimental Protocol for Waste Preparation and Disposal

This protocol details the steps for preparing **(4-Methyl-furazan-3-yl)-acetic acid** waste for collection by an approved hazardous waste disposal service.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- A designated hazardous waste container that is chemically compatible, in good condition, with a secure lid.
- Hazardous waste labels as required by your institution.
- A designated satellite accumulation area (SAA) for hazardous waste.

Procedure:

- Waste Segregation:
 - Do not mix **(4-Methyl-furazan-3-yl)-acetic acid** waste with any other waste streams, particularly incompatible materials such as strong oxidizing agents or bases.
 - Collect aqueous waste containing this compound separately from organic solvent waste.

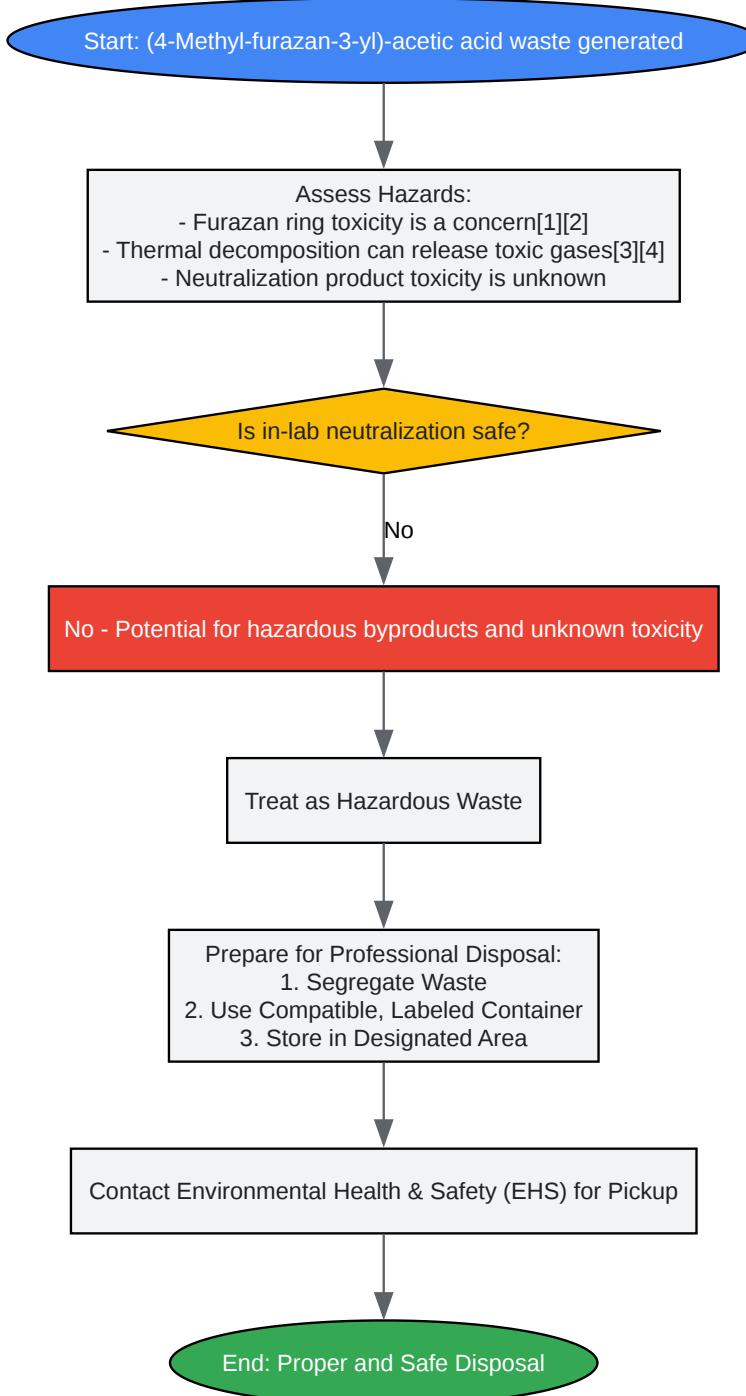
- Containerizing the Waste:
 - If possible, keep the compound in its original container.
 - If transferring to a waste container, ensure the container is clean, dry, and chemically compatible.
 - Do not fill the container to more than 90% capacity to allow for expansion.
 - Securely close the container lid.
- Labeling:
 - As soon as the first waste is added, label the container with a hazardous waste tag.
 - Clearly write the full chemical name: "**(4-Methyl-furazan-3-yl)-acetic acid**".
 - Indicate the approximate concentration and quantity of the waste.
 - Include the date of accumulation and the name of the generating researcher or lab.
- Storage:
 - Store the sealed and labeled waste container in a designated and secure satellite accumulation area.
 - Ensure the storage area is well-ventilated.
 - Store incompatible waste types separately, using physical barriers or secondary containment if necessary.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to schedule a pickup for the hazardous waste.
 - Provide them with all necessary information about the waste material.
- Decontamination:

- Any lab equipment that comes into contact with **(4-Methyl-furazan-3-yl)-acetic acid** should be thoroughly decontaminated.
- Rinse contaminated glassware and equipment with a suitable solvent (e.g., ethanol or acetone), and collect the rinsate as hazardous waste in the same container.

Disposal Decision Workflow

The following diagram illustrates the recommended decision-making process for the disposal of **(4-Methyl-furazan-3-yl)-acetic acid**, emphasizing safety and regulatory compliance.

Disposal Decision Workflow for (4-Methyl-furazan-3-yl)-acetic acid

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- To cite this document: BenchChem. [Safe Disposal Protocol for (4-Methyl-furazan-3-yl)-acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b101769#4-methyl-furazan-3-yl-acetic-acid-proper-disposal-procedures>

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